

Proper Disposal of 3-Thiopheneacetonitrile: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Thiopheneacetonitrile

Cat. No.: B078040

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **3-Thiopheneacetonitrile** are paramount for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **3-Thiopheneacetonitrile**, grounded in established safety data.

Key Safety and Hazard Information

3-Thiopheneacetonitrile is a compound that presents several hazards. It is harmful if swallowed, comes into contact with skin, or is inhaled.[1] It can also cause skin and serious eye irritation, and may lead to respiratory irritation.[1] Adherence to strict safety protocols is therefore critical.

Quantitative Data Summary

The following table summarizes key quantitative and safety data for **3-Thiopheneacetonitrile**, compiled from safety data sheets and chemical databases.

Property	Value
Molecular Formula	C ₆ H ₅ NS
Molecular Weight	123.18 g/mol
Boiling Point	124-125 °C at 16 mmHg
Density	1.08 g/mL at 25 °C
Flash Point	119 °C (246.2 °F) - closed cup
GHS Hazard Codes	H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation)[1]
Storage Class	6.1A - Combustible, acute toxic Cat. 1 and 2 / very toxic hazardous materials
Personal Protective Equipment (PPE)	Eyeshields, faceshields, gloves, and a Type ABEK (EN14387) respirator filter are recommended.

Step-by-Step Disposal Procedures

The primary method for the disposal of **3-Thiopheneacetonitrile** is through an approved hazardous waste disposal program.[2] Under no circumstances should this chemical be disposed of down the drain or in regular trash.[2][3]

1. Waste Segregation and Collection:

- Collect waste **3-Thiopheneacetonitrile**, including any contaminated materials, in a dedicated, properly labeled, and sealed container.[2]
- The container should be chemically compatible; glass is generally a suitable choice.[3]
- Do not mix this waste with other non-hazardous or incompatible chemical waste.

2. Spill Management:

- In the event of a spill, immediately evacuate the area and ensure it is well-ventilated.[3]
- For small spills, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth. Do not use combustible materials like paper towels.[2][3]
- Wearing appropriate PPE, carefully collect the absorbent material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.[3]
- Decontaminate the spill area thoroughly with a suitable solvent, and collect the cleaning materials as hazardous waste.[3]
- Report the spill to your institution's Environmental Health and Safety (EHS) department.[3]

3. Container Management and Storage:

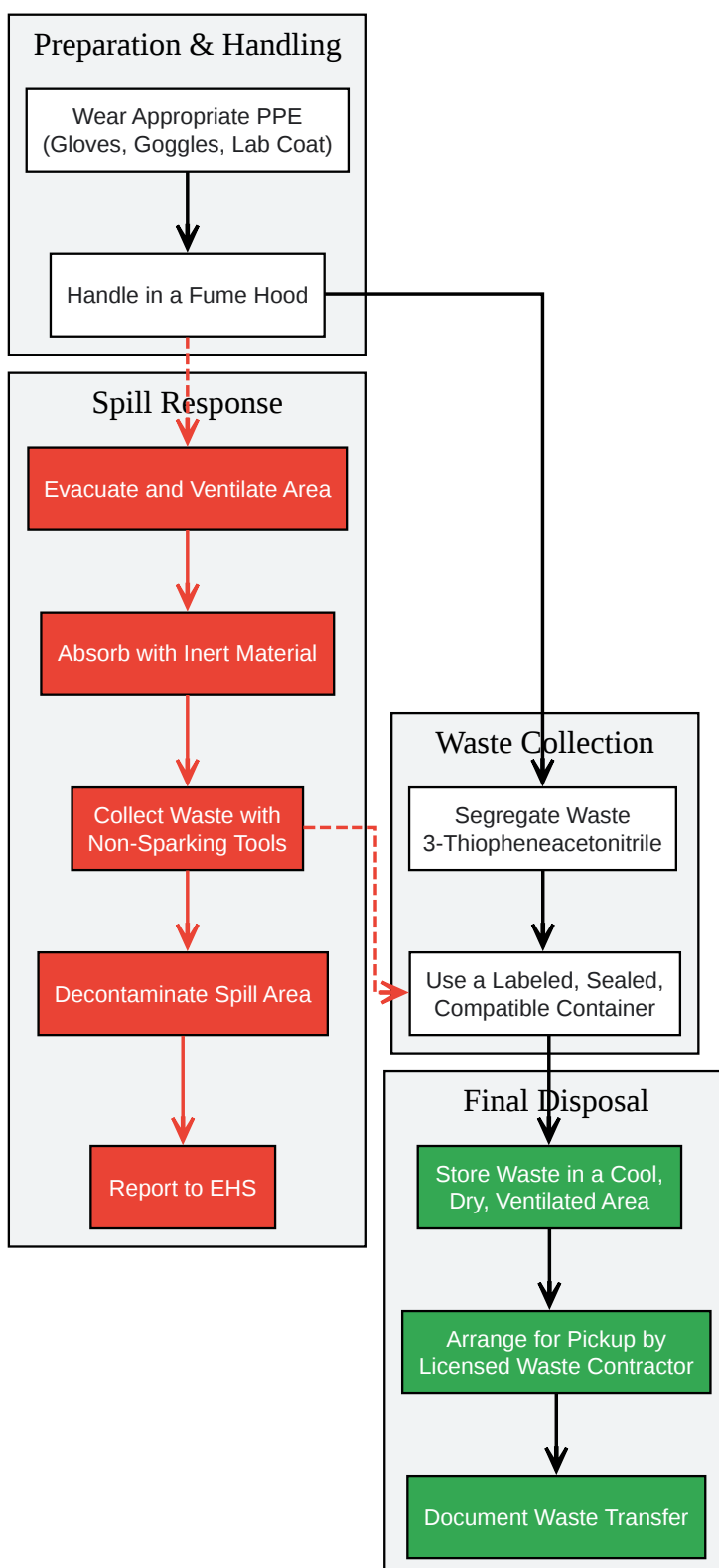
- Keep waste containers tightly closed in a dry, cool, and well-ventilated place.[2]
- Store the waste container away from incompatible materials, which may include strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[3]

4. Final Disposal:

- Arrange for the collection of the hazardous waste through your institution's EHS office or a licensed chemical waste disposal contractor.[3]
- Ensure all institutional and local regulations for hazardous waste disposal are followed.[3]

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **3-Thiopheneacetonitrile**.



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Caption: Workflow for the safe disposal of **3-Thiopheneacetonitrile**.

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